

2-Hydroxybutanal safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Hydroxybutanal**

Cat. No.: **B14680593**

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Chemical Identification and Physical Properties

2-Hydroxybutanal, also known as 3-hydroxybutanal or aldol, is a colorless to pale yellow, thick liquid.[\[1\]](#)[\[2\]](#) It is miscible with water, alcohol, and ether.[\[1\]](#)

Table 1: Physical and Chemical Properties of **2-Hydroxybutanal**

Property	Value	Source
Molecular Formula	C4H8O2	[1]
Molecular Weight	88.11 g/mol	[2]
Appearance	Colorless to yellow, thick liquid	[1] [2]
Boiling Point	83 °C at 20 mmHg	[1]
Density	1.109 g/cm³ at 16 °C	[1]
Solubility	Miscible with water, alcohol, ether	[1]

Hazard Identification and Classification

2-Hydroxybutanal is classified as a hazardous substance with acute toxicity, particularly through dermal contact, and it is an irritant to the eyes.[\[3\]](#)[\[4\]](#)

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Dermal	1	H310: Fatal in contact with skin [4] [5]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation [4]
Flammable liquids	Category 4	Combustible liquid

Signal Word: Danger[\[4\]](#)

Hazard Symbols:

- T - Toxic[\[3\]](#)

Risk Phrases:

- R24: Toxic in contact with skin[\[3\]](#)
- R36: Irritating to the eyes[\[3\]](#)

Safety Phrases:

- S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[\[3\]](#)
- S28: After contact with skin, wash immediately with plenty of soap-suds.[\[3\]](#)
- S36/37: Wear suitable protective clothing and gloves.[\[3\]](#)
- S45: In case of accident or if you feel unwell, seek medical advice immediately (show the label where possible).[\[3\]](#)

Toxicology Information

The toxicological properties of **2-hydroxybutanal** have not been exhaustively investigated.[\[6\]](#) However, available data indicates its potential for significant health effects.

Table 3: Acute Toxicity Data

Exposure Route	Species	Value	Source
Oral	Rat	LD50: 2180 mg/kg	[1] [3]
Dermal	Rabbit	10 mg/24 h (mild irritation)	[3]
Eye	Rabbit	100 mg/24 h (moderate irritation)	[3]

Safe Handling and Storage

Proper handling and storage procedures are essential to prevent exposure and accidents.

Handling

- Avoid all contact with skin, eyes, and clothing.[\[6\]](#)
- Do not ingest or inhale.[\[6\]](#)
- Work in a well-ventilated area, with mechanical exhaust if necessary.[\[6\]](#)
- Use non-sparking tools and take precautionary measures against static discharges.[\[7\]](#)[\[8\]](#)
- Keep away from open flames, hot surfaces, and other sources of ignition.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)[\[9\]](#)
- Remove and wash contaminated clothing before reuse.[\[6\]](#)

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Store in an upright position to prevent leakage.[\[6\]](#)

- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5][6][8]
- The storage area should be a designated flammables area.[7][8]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **2-hydroxybutanal**.

Table 4: Personal Protective Equipment Recommendations

Protection Type	Specification	Source
Eye/Face Protection	Tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or OSHA's 29 CFR 1910.133.	[4][6][7]
Skin Protection	Chemical-resistant gloves (e.g., Butyl, Viton/Butyl) and protective clothing (e.g., Tychem® BR, CSM, TK) to prevent skin contact.	[4][6][9]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced.	[4][6][7]

First Aid Measures

Immediate first aid is critical in the event of exposure.

Table 5: First Aid Procedures

Exposure Route	First Aid Measures	Source
Inhalation	Move the person to fresh air. If breathing has stopped, give artificial respiration. Keep the person warm and at rest. Seek immediate medical attention.	[6][10][11]
Skin Contact	Immediately remove all contaminated clothing. Wash the skin with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.	[3][6][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention, preferably from an ophthalmologist.	[3][6][7]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[6][8][10]

Accidental Release Measures

In case of a spill or release, follow these procedures:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.[6]

- Remove all sources of ignition.[7][12]
- Wear appropriate personal protective equipment.[12]
- Contain the spill using inert absorbent material (e.g., sand, earth).
- Collect the absorbed material in suitable, closed containers for disposal.[6][12]
- Do not allow the substance to enter drains or surface water.[6]
- Clean the contaminated area thoroughly.[6]

Experimental Protocols

Detailed experimental protocols for the toxicity testing of **2-hydroxybutanal** are not publicly available. The provided toxicity data, such as the LD50 value, is likely derived from standardized tests. The following is a generalized methodology for an acute oral toxicity study, which would be similar to the one used to determine the LD50 of **2-hydroxybutanal**.

General Protocol for Acute Oral Toxicity (OECD Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure)

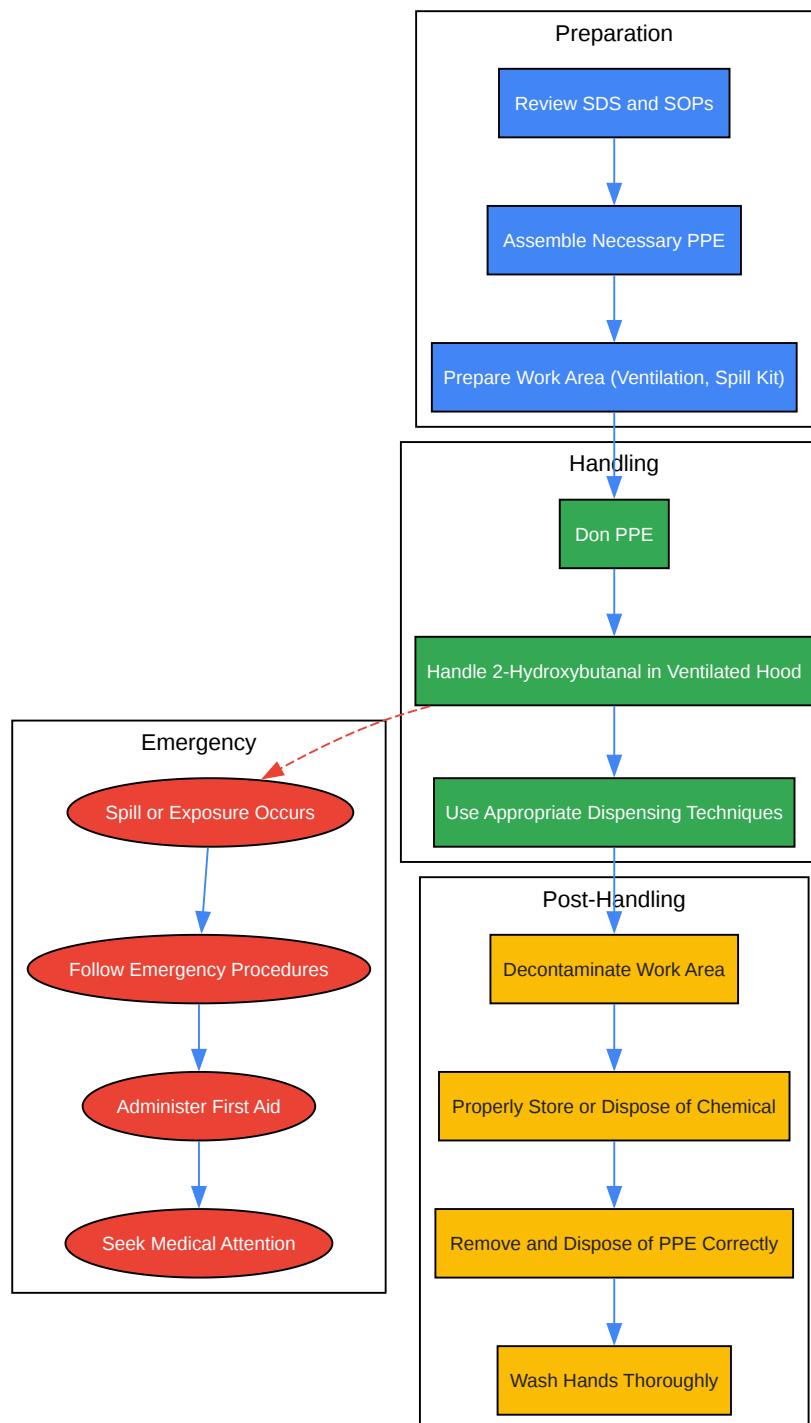
- Objective: To determine the dose of a substance that causes mortality in 50% of a test animal population (LD50) after a single oral administration.
- Test Animals: Typically, young adult rats of a single strain are used.
- Housing and Feeding: Animals are housed in standard conditions with access to food and water. They are fasted before the administration of the test substance.
- Dose Administration: The test substance is administered in a single dose by gavage using a stomach tube.
- Dose Levels: A series of dose levels are tested in a stepwise manner.
- Observations: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.

- Pathology: A gross necropsy is performed on all animals at the end of the study.
- Data Analysis: The LD50 is calculated using appropriate statistical methods.

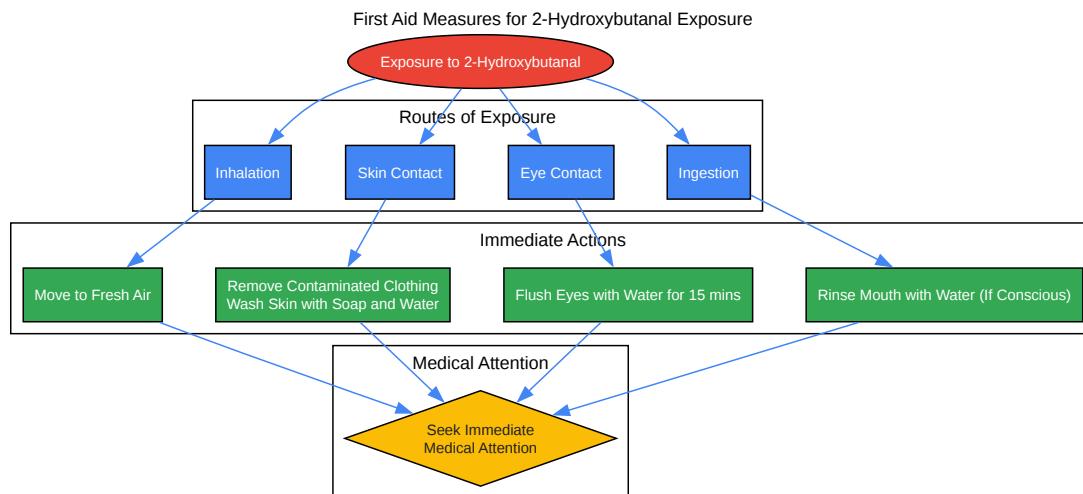
Visualizations

Signaling Pathways and Workflows

General Laboratory Safety Workflow for Handling 2-Hydroxybutanal

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Caption: General laboratory safety workflow for handling **2-hydroxybutanal**.



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Caption: First aid measures for different routes of exposure to **2-hydroxybutanal**.

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